

# Introduction: The Significance of a Branched-Chain Alcohol

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## Compound of Interest

Compound Name: **2-Methyloctan-1-ol**

Cat. No.: **B1329788**

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**2-Methyloctan-1-ol** is a primary alcohol characterized by a methyl group at the second carbon position of an eight-carbon chain. This seemingly simple structural modification—a single methyl branch—imparts significant changes to the molecule's physicochemical properties compared to its linear isomer, 1-nonanol. For professionals in drug discovery, understanding these nuances is critical. The introduction of a methyl group can profoundly influence a molecule's conformation, lipophilicity, and metabolic stability.<sup>[1][2]</sup> This "magic methyl" effect, as it is often called in medicinal chemistry, can be a powerful tool in lead optimization, enhancing binding affinity to biological targets or improving pharmacokinetic profiles.<sup>[2]</sup> Therefore, **2-Methyloctan-1-ol** is not merely a solvent or fragrance component but a valuable chiral building block and a case study in the strategic application of alkyl branching in molecular design.

## Chemical Identity and Physicochemical Properties

Accurate identification is the foundation of any scientific investigation. **2-Methyloctan-1-ol** is registered under CAS number 818-81-5.<sup>[3]</sup> It is crucial to recognize its various synonyms to ensure comprehensive literature and database searches.

Common Synonyms:

- 2-Methyloctanol<sup>[4]</sup>
- 2-Methyl-1-octanol<sup>[4][5]</sup>

- 1-Octanol, 2-methyl-[3][4][6]
- 2-Methyl-n-octanol-1[4][7]
- 1-HYDROXY-2-METHYLOCTANE[4][7]

The compound's physical and chemical properties dictate its behavior in various experimental settings, from reaction conditions to biological assays. The following table summarizes these key parameters.

Property	Value	Source(s)
CAS Number	818-81-5	[3][8]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[3][5][7]
Molecular Weight	144.25 g/mol	[4][5]
Appearance	Colorless clear liquid (est.)	[6]
Boiling Point	196.6 °C at 760 mmHg	[7]
Density	0.824 g/cm <sup>3</sup>	[7][9]
Flash Point	79.5 °C (175.1 °F)	[5][6][7]
Refractive Index	1.429 - 1.435 @ 20°C	[6]
XLogP3-AA	3.4	[4][7]
Hydrogen Bond Donor Count	1	[4][7]
Hydrogen Bond Acceptor Count	1	[4][7]
IUPAC Name	2-methyloctan-1-ol	[4]
SMILES	CCCCCCC(C)CO	[4][10]

## Synthesis and Analytical Validation

The synthesis of **2-Methyloctan-1-ol** is a standard procedure in organic chemistry, typically involving the reduction of a corresponding carboxylic acid ester. This process serves as a

reliable method for obtaining the target alcohol with high purity.

## Experimental Protocol: Synthesis via Ester Reduction

This protocol details the reduction of methyl 2-methyloctanoate to **2-Methyloctan-1-ol** using lithium aluminum hydride ( $\text{LiAlH}_4$ ), a potent reducing agent capable of converting esters to primary alcohols.

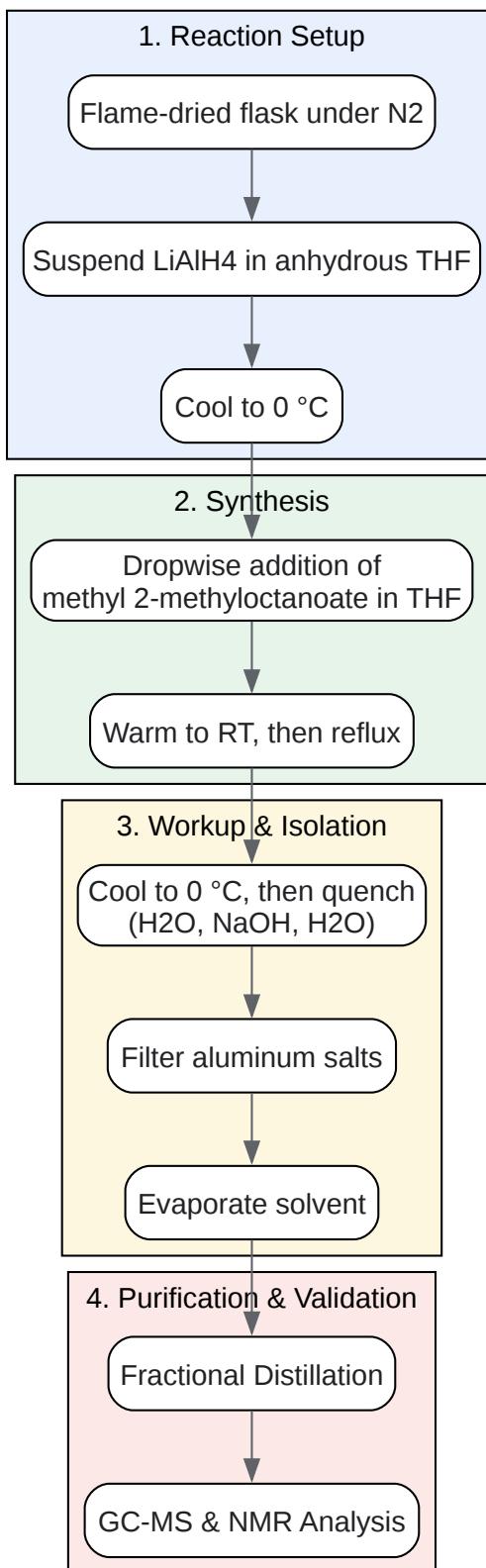
**Causality Statement:**  $\text{LiAlH}_4$  is chosen for its high reactivity and efficiency in reducing esters. The reaction is performed in an anhydrous aprotic solvent like tetrahydrofuran (THF) to prevent the violent quenching of the hydride reagent by water. The initial 0 °C condition is a critical safety and selectivity measure to control the highly exothermic reaction upon the initial addition of the ester.

### Step-by-Step Methodology:

- **Preparation:** Under an inert atmosphere (e.g., nitrogen or argon), equip a flame-dried, three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- **Reagent Addition:** Suspend lithium aluminum hydride ( $\text{LiAlH}_4$ ) in anhydrous tetrahydrofuran (THF) in the flask and cool the mixture to 0 °C using an ice bath.
- **Ester Addition:** Dissolve methyl 2-methyloctanoate in anhydrous THF and add it dropwise to the  $\text{LiAlH}_4$  suspension via the dropping funnel. Maintain the temperature at 0 °C during the addition to control the reaction rate.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and then gently reflux for 2-4 hours to ensure the reaction goes to completion.
- **Quenching (Self-Validating System):** Cool the reaction mixture back to 0 °C. Cautiously and sequentially add water, followed by a 15% aqueous sodium hydroxide solution, and then more water (Fieser workup). This procedure is self-validating; the formation of a granular white precipitate of aluminum salts indicates the successful decomposition of the aluminum complexes and allows for easy filtration.
- **Isolation:** Filter the resulting precipitate and wash it thoroughly with THF or diethyl ether. Combine the organic filtrates.

- Purification: Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude alcohol can be purified by fractional distillation under reduced pressure to yield pure **2-Methyloctan-1-ol**.
- Validation: The identity and purity of the final product must be confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. The mass spectrum should be compared against a reference, such as the one available in the NIST WebBook.[\[3\]](#)

## Workflow Visualization

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Caption: Synthesis workflow for **2-Methyloctan-1-ol** via ester reduction.

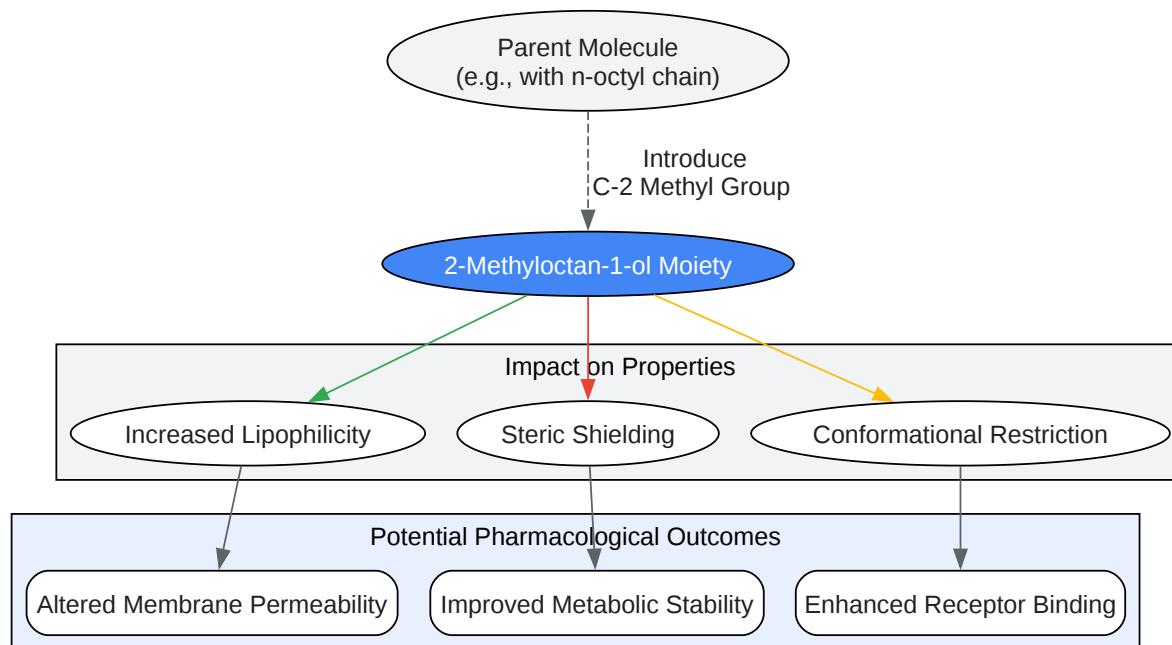
## Role in Drug Development and Molecular Design

While **2-Methyloctan-1-ol** has established uses as a solvent and fragrance, its true potential for drug development professionals lies in its utility as a structural motif.<sup>[5]</sup> The placement of the methyl group at the C-2 position creates a chiral center, meaning it can exist as (R)- and (S)-enantiomers. This chirality is paramount in drug design, as different enantiomers of a drug can have vastly different biological activities and metabolic fates.

**Expertise & Experience Insights:** The 2-methyl branch serves several strategic purposes in medicinal chemistry:

- **Conformational Restriction:** The methyl group can lock a flexible side chain into a more rigid conformation. This can pre-organize the molecule into a bioactive conformation that fits more favorably into a target protein's binding pocket, thereby increasing potency.
- **Metabolic Blocking:** Primary alcohols are often susceptible to oxidation by alcohol dehydrogenases. A methyl group near the hydroxyl function can act as a metabolic shield, sterically hindering the enzyme's access and slowing the rate of metabolism, which can improve the drug's half-life.
- **Modulating Lipophilicity:** Adding a methyl group increases the molecule's lipophilicity (as indicated by the high XLogP value of 3.4).<sup>[4]</sup> This can enhance membrane permeability and absorption, but must be carefully balanced to avoid decreasing aqueous solubility to detrimental levels.

## Conceptual Relationship Diagram



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Caption: Impact of the C-2 methyl group on molecular properties.

## Safety, Handling, and Storage

Trustworthiness through Self-Validation: A robust safety protocol is a self-validating system.

Adherence to these steps inherently minimizes risk and ensures experimental integrity.

Based on GHS classifications for this compound and similar short-chain alcohols, **2-Methyloctan-1-ol** should be handled as a substance that can cause skin, eye, and respiratory irritation.<sup>[4][11][12]</sup> It is also a combustible liquid.<sup>[6][7]</sup>

Laboratory Handling Protocol:

- Engineering Controls: Always handle **2-Methyloctan-1-ol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[11][13]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[12][13]
- Fire Safety: Keep the compound away from heat, sparks, and open flames.[11][13] Ensure a Class B fire extinguisher (for flammable liquids) is accessible.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[7][11][13]
- Spill Response: In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for proper chemical waste disposal. Ensure the area is well-ventilated.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not pour down the drain.

## Conclusion

**2-Methyloctan-1-ol**, identified by CAS number 818-81-5, is more than a simple branched alcohol. Its defined physicochemical properties, straightforward synthesis, and particularly its structural features—a primary alcohol with a chiral methyl branch—make it a compound of significant interest for advanced applications. For scientists in drug discovery and development, it represents a versatile building block and an excellent example of how subtle structural modifications can be leveraged to fine-tune the properties of bioactive molecules, ultimately leading to safer and more effective therapeutics.

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